

# A Technical Guide to the Physical Properties of Acetylsalicylic Acid

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## Compound of Interest

Compound Name: *Benzyltriethylammonium chloride*

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Audience: Researchers, Scientists, and Drug Development Professionals Content Type: In-depth Technical Guide

This document provides a comprehensive overview of the core physical properties of Acetylsalicylic Acid (Aspirin), a foundational active pharmaceutical ingredient (API). It includes detailed data on its physical characteristics, standardized protocols for experimental determination, and a visualization of its primary mechanism of action. This guide is intended to serve as a technical resource for professionals engaged in research, development, and quality control.

## Physical and Chemical Properties

Acetylsalicylic acid is a synthetic derivative of salicylic acid.<sup>[1]</sup> It presents as a white, crystalline powder.<sup>[1][2][3]</sup> While odorless in dry air, it can slowly hydrolyze in the presence of moisture, yielding salicylic acid and acetic acid, which gives it a faint vinegar-like odor.<sup>[1][4][5][6]</sup> It is stable in dry conditions but should be stored away from strong oxidizing agents, strong bases, and strong acids.<sup>[1][7]</sup>

The quantitative physical and chemical properties of acetylsalicylic acid are summarized in the table below for easy reference.

Property	Value
IUPAC Name	2-(acetyloxy)benzoic acid
Synonyms	Aspirin, o-acetylsalicylic acid
Appearance	White, colorless, crystalline powder[1][4][8]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>4</sub> [2]
Molar Mass	180.16 g/mol [3]
Melting Point	134-136 °C; decomposes above 140 °C[1][9]
pKa (at 25 °C)	3.5[7][9]
Solubility in Water	3 mg/mL at 25 °C10 mg/mL at 37 °C
Solubility in Organic	Soluble in ethanol, ethyl ether, chloroform[1]

## Experimental Protocols: Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound, whereas a broad melting range often indicates the presence of impurities.[10] The following protocol describes the determination of the melting range for acetylsalicylic acid using the capillary method, in accordance with USP General Chapter <741> Class Ia.[11][12][13]

- Melting point apparatus with a controlled heating block, a sample holder, a light source, and a viewing lens/camera.[11]
- Calibrated thermometer or temperature sensor with an accuracy of  $\pm 0.5$  °C.
- Glass capillary tubes (thin-walled, sealed at one end, typically 0.8-1.2 mm internal diameter). [11][14]
- Drying: Ensure the acetylsalicylic acid sample is completely dry. If necessary, dry the finely powdered substance in a desiccator over a suitable drying agent for 24 hours.[11]

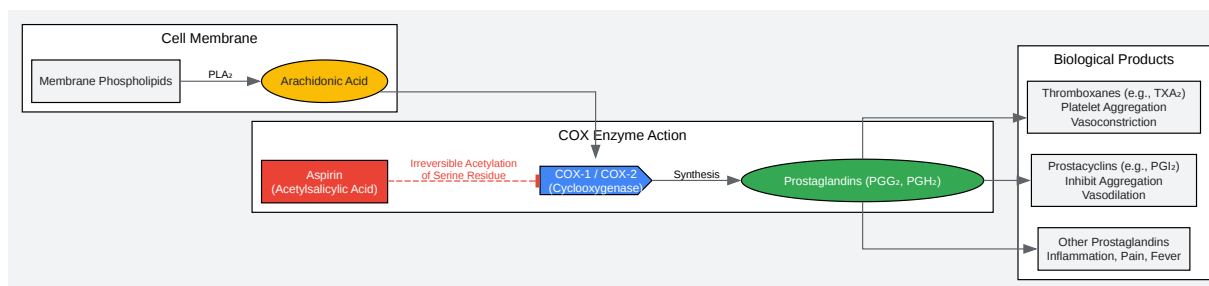
- Packing: Introduce the powdered sample into the open end of a capillary tube.[15]
- Compaction: Tap the sealed end of the tube gently on a hard surface to tightly pack the powder.[15][16] Repeat until the column of packed material is 2.5–3.5 mm high.[11]
- Initial Setup: Calibrate the melting point apparatus using certified reference standards with melting points near that of acetylsalicylic acid.[11]
- Heating: Set the apparatus to heat at a rapid rate until the temperature is approximately 5 °C below the expected melting point of acetylsalicylic acid (~135 °C).[11][12]
- Sample Insertion: Insert the packed capillary tube into the heating block of the apparatus.[12]
- Ramp Rate: Reduce the heating rate to a slow, constant rate of  $1 \pm 0.5$  °C per minute.[11]
- Observation and Recording:
  - Onset of Melting ( $T_1$ ): Carefully observe the sample. Record the temperature at which the column of powder is first observed to collapse against the side of the capillary tube.[11][14] This marks the beginning of the melting range.
  - Completion of Melting ( $T_2$ ): Continue heating at the same rate and record the temperature at which the last solid particle melts and the substance becomes a clear liquid throughout.[13][14]
- Reporting: The melting range is reported as the interval between  $T_1$  and  $T_2$ . For a pure substance, this range should be narrow (typically 0.5-1.0 °C).[10] At least two additional determinations should be performed on fresh samples to ensure consistency.[13]

## Visualization of Core Mechanism

The primary therapeutic effects of acetylsalicylic acid stem from its irreversible inhibition of the cyclooxygenase (COX) enzymes.[17] This action blocks the synthesis of pro-inflammatory and pro-thrombotic signaling molecules.

The following diagram illustrates the mechanism by which aspirin inhibits the conversion of arachidonic acid into prostaglandins and thromboxanes. Aspirin acts as an acetylating agent,

covalently modifying a serine residue in the active site of both COX-1 and COX-2 enzymes, leading to their irreversible inactivation.[17][18]



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Caption: Aspirin's mechanism of action via irreversible COX enzyme inhibition.

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